

Technical Support Center: Tuberonic Acid Signaling Research

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Compound of Interest

Compound Name: *Tuberonic acid*

Cat. No.: *B149402*

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Welcome to the technical support center for **tuberonic acid** (TA) signaling research. This resource provides troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to assist researchers, scientists, and drug development professionals in navigating the complexities of studying this specialized branch of the jasmonate signaling pathway.

Frequently Asked Questions (FAQs)

Q1: What is **tuberonic acid** and how does it relate to jasmonic acid?

A1: **Tuberonic acid** (TA) is a hydroxylated derivative of jasmonic acid (JA). The active form for tuber induction in plants like potatoes is often considered to be its glycosylated form, **tuberonic acid** glucoside (TAG).[1] TAG is synthesized from JA through hydroxylation and subsequent glycosylation.[2] Both TA and TAG are structurally related to JA and are considered part of the jasmonate family of plant hormones that regulate a wide range of developmental processes and stress responses.[1][3]

Q2: What is the primary challenge in isolating the specific signaling effects of **tuberonic acid**?

A2: The primary challenge is the extensive and complex crosstalk between **tuberonic acid** signaling and the broader jasmonic acid pathway.[4][5] Since TA is a metabolite of JA, their signaling cascades are interconnected. Key regulatory proteins in the JA pathway, such as JAZ repressors and the transcription factor MYC2, are likely to mediate TA-induced responses.[3][5]

This makes it difficult to distinguish effects unique to TA from the general cellular response to jasmonates.

Q3: Has a specific receptor for **tuberonic acid** or its glucoside been identified?

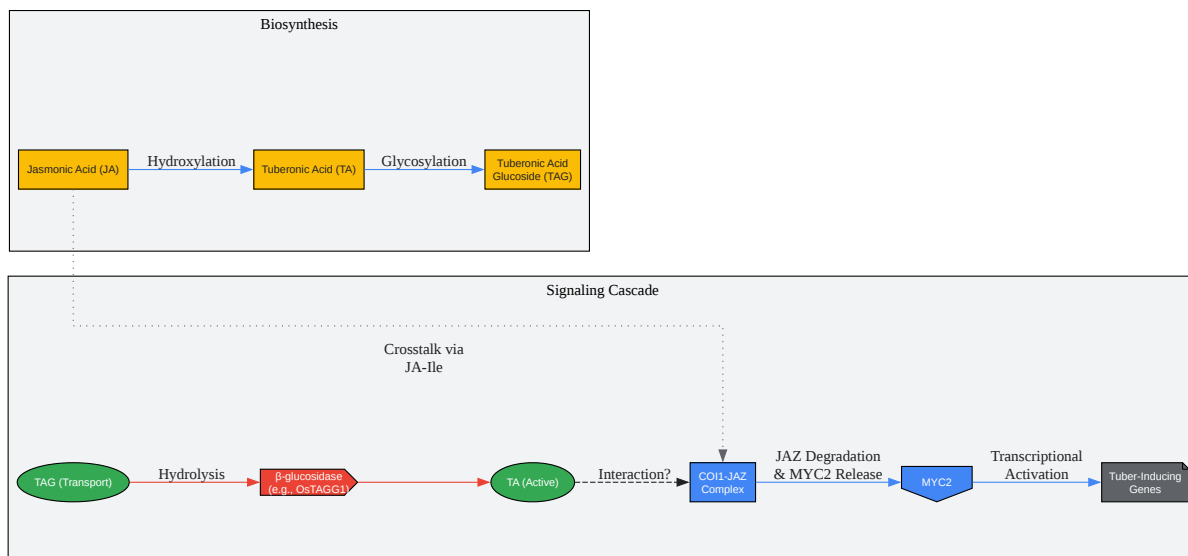
A3: As of current research, a unique, dedicated receptor for **tuberonic acid** or **tuberonic acid** glucoside has not been definitively identified. The signaling effects are largely believed to be mediated through the canonical jasmonic acid receptor, COI1, which perceives the active form JA-Isoleucine (JA-Ile). It is hypothesized that TA or its derivatives may interact with this receptor complex or that TAG hydrolysis releases TA, which is then converted back to JA or other active jasmonates. Further research is needed to deconvolve these possibilities.

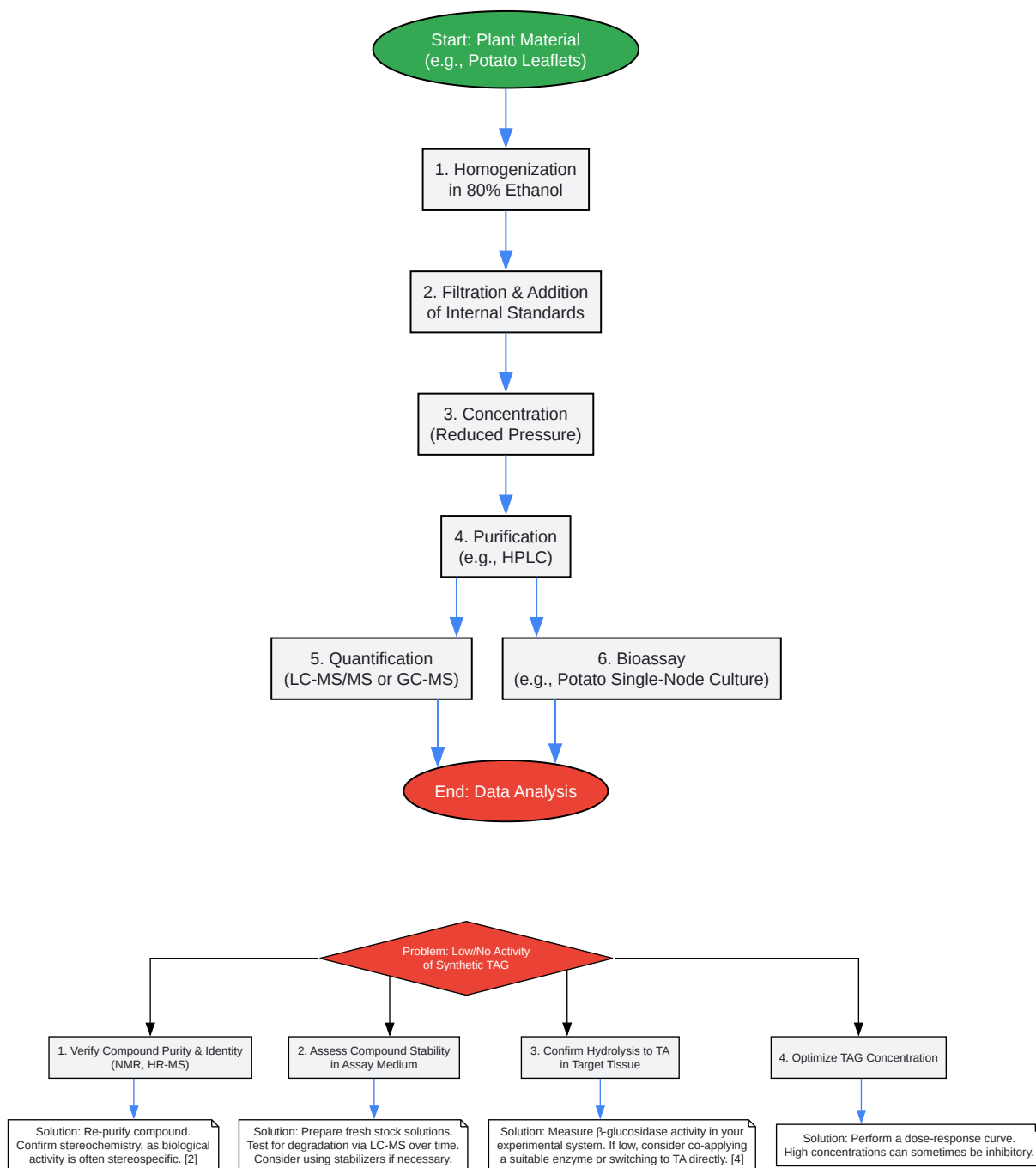
Q4: Why is **tuberonic acid** glucoside (TAG) often considered the active signaling molecule for tuberization?

A4: **Tuberonic acid** glucoside (TAG) was the substance isolated from potato leaves that was shown to induce tuber formation.[1] It is hypothesized that TAG acts as a stable, transportable form of the signal. Upon reaching the target tissue, it can be hydrolyzed by specific β -glucosidases to release the active aglycone, **tuberonic acid** (TA), which then initiates the downstream signaling cascade.[2]

Signaling Pathway and Experimental Workflow Visualization

The diagrams below illustrate the currently understood signaling pathway for **tuberonic acid** and a general workflow for its study.





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Address: 3281 E Guasti Rd

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